

# safety and handling of 2,3,4-Trifluoro-5-methoxybenzoic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,3,4-Trifluoro-5-methoxybenzoic acid

Cat. No.: B141532

[Get Quote](#)

An In-depth Technical Guide on the Safety and Handling of **2,3,4-Trifluoro-5-methoxybenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,3,4-Trifluoro-5-methoxybenzoic acid** (CAS No: 38233-47-5). The information is intended for professionals in research and drug development who may be working with this compound.

## Chemical and Physical Properties

**2,3,4-Trifluoro-5-methoxybenzoic acid** is a compound useful in organic synthesis.[1][2] It is an important raw material for the synthesis of fluoroquinolone antibacterial drugs such as gatifloxacin and balofloxacin.[1]

Property	Value	Source
CAS Number	38233-47-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>3</sub> O <sub>3</sub>	<a href="#">[5]</a>
Molecular Weight	206.12 g/mol	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Appearance	White to off-white powder	<a href="#">[1]</a>
Density	1.487 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	293.1°C at 760 mmHg	<a href="#">[1]</a>
Flash Point	131.05°C	<a href="#">[1]</a>
Assay	≥98.0%	<a href="#">[1]</a>

## Safety and Hazard Information

This compound is classified as a hazardous substance and requires careful handling to avoid exposure.

## GHS Hazard Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation

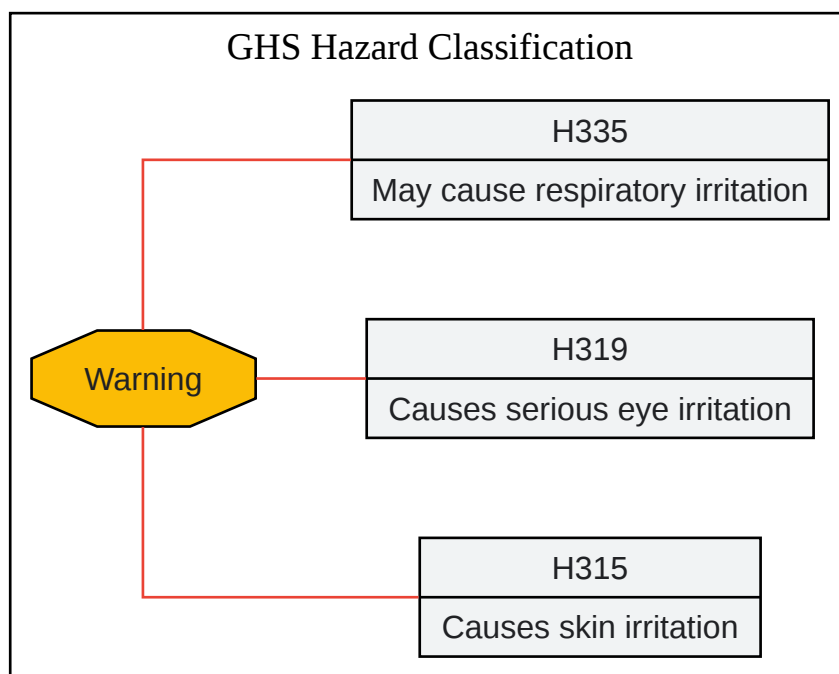
Source:[\[5\]](#)[\[6\]](#)

The signal word for this compound is Warning.[\[5\]](#)[\[6\]](#)[\[7\]](#)

## NEPA Ratings

Category	Rating	Description
Health Hazard	2	Intense or continued exposure could cause temporary incapacitation or possible residual injury unless prompt medical attention is given.
Fire Hazard	0	Materials that will not burn.
Reactivity	0	Normally stable, even under fire exposure conditions, and are not reactive with water.

Source:[5]



[Click to download full resolution via product page](#)

Caption: GHS Hazard Statements for **2,3,4-Trifluoro-5-methoxybenzoic acid**.

## Safe Handling and Storage

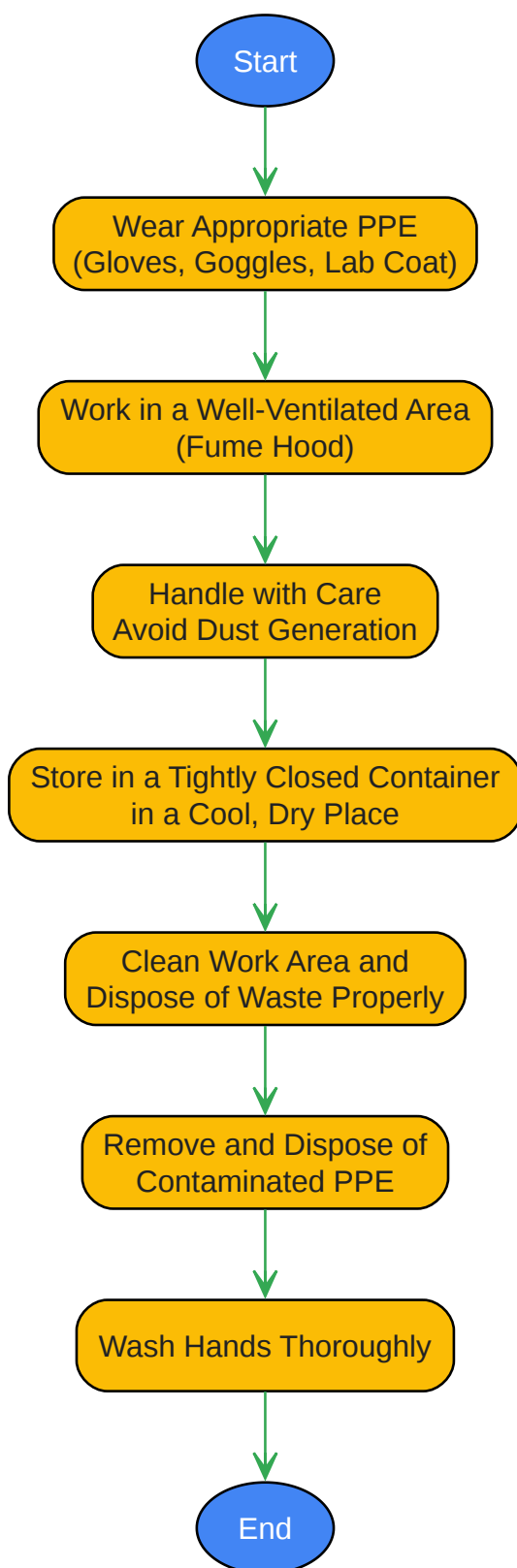
Adherence to proper handling and storage protocols is crucial to ensure safety in the laboratory.

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical goggles or safety glasses with a face shield are required.[5]
- Hand Protection: Wear protective gloves.[5][9]
- Skin and Body Protection: Wear suitable protective clothing.[5]
- Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment, such as a dust mask type N95 (US).[5][7]

## Handling Procedures

- Handle in accordance with good industrial hygiene and safety procedures.[5]
- Ensure good ventilation of the work station.[5]
- Avoid breathing dust or mist.[5]
- Avoid raising dust.[5]
- Do not eat, drink or smoke when using this product.[5]
- Always wash hands after handling the product.[5]



[Click to download full resolution via product page](#)

Caption: General workflow for safely handling acidic powders.

## Storage Conditions

- Keep container tightly closed.[5][9]
- Store in a dry, cool, and well-ventilated area.[5]

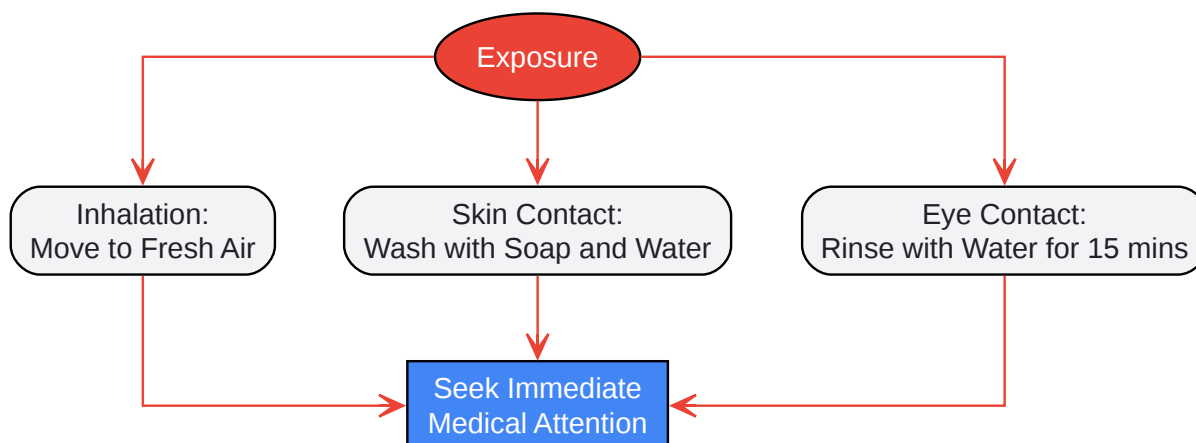
## Incompatible Materials

- Strong bases.[5]
- Strong oxidizing agents.[5]

## First-Aid Measures

In case of exposure, immediate medical attention is necessary.

- General Advice: If you feel unwell, seek medical advice immediately and show the product label where possible.[5]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get medical advice/attention.[5]
- Skin Contact: Wash with plenty of soap and water. Get medical advice/attention.[5]
- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]



[Click to download full resolution via product page](#)

Caption: First-aid procedures for exposure to the compound.

## Experimental Protocols

While a specific, detailed synthesis protocol for **2,3,4-Trifluoro-5-methoxybenzoic acid** was not found in the searched literature, a general procedure for the synthesis of a similar compound, 4-fluoro-3-methoxybenzoic acid, can be informative. This typically involves the hydrolysis of the corresponding methyl ester.

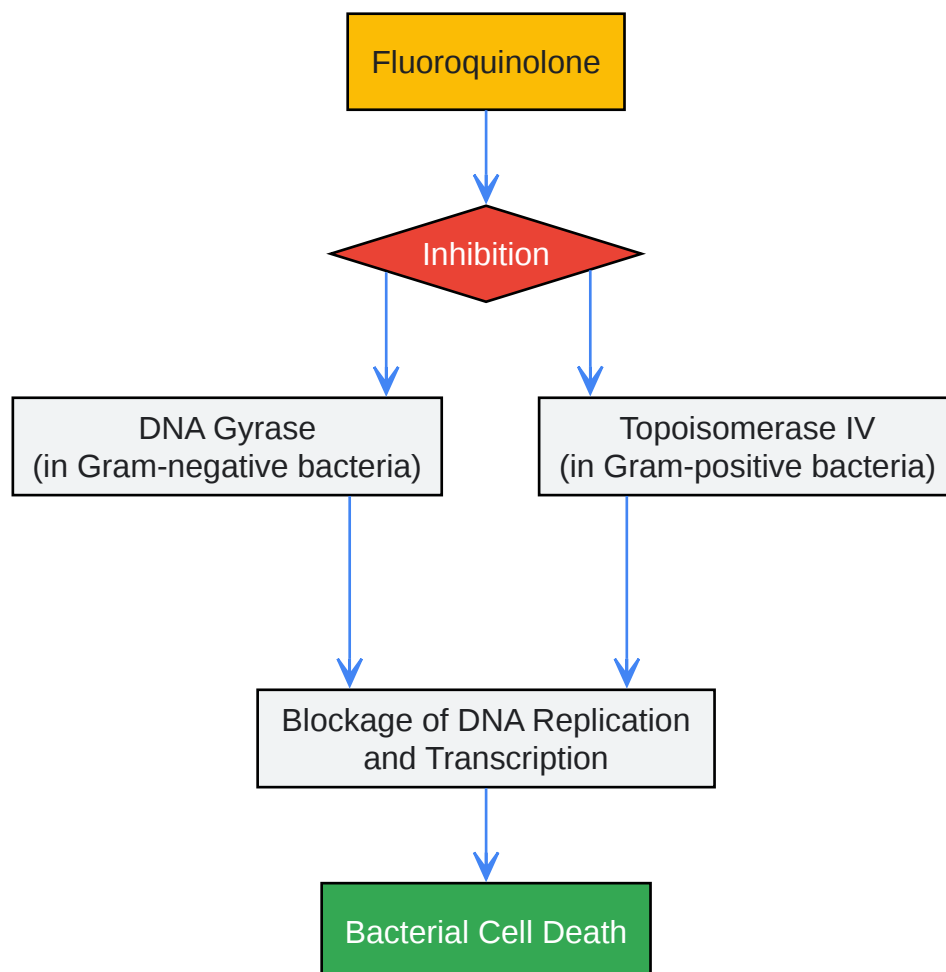
### General Hydrolysis of a Methyl Benzoate Derivative

- Dissolution: The methyl ester (e.g., methyl 4-fluoro-3-methoxybenzoate) is dissolved in a suitable solvent such as methanol.[10]
- Base Addition: A solution of a strong base, like sodium hydroxide in water, is added to the ester solution.[10]
- Reaction: The mixture is stirred at room temperature for several hours to allow for complete hydrolysis.[10]
- Workup:
  - The solvent is removed under reduced pressure.[10]
  - The residue is dissolved in water.[10]
  - The pH is adjusted to acidic (e.g., pH 4) with an acid like 1N HCl, which precipitates the carboxylic acid.[10]
- Isolation: The solid product is collected by filtration, washed with water, and dried.[10]

## Biological Activity and Applications

**2,3,4-Trifluoro-5-methoxybenzoic acid** is a key intermediate in the synthesis of fluoroquinolone antibiotics.[1] Fluoroquinolones are a class of broad-spectrum antibiotics that

function by inhibiting bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, transcription, repair, and recombination.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,3,4-Trifluoro-5-methoxybenzoic Acid CAS 38233-47-5 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 2. 2,3,4-Trifluoro-5-methoxybenzoic acid | 38233-47-5 [chemicalbook.com]

- 3. [alchempharmtech.com](https://alchempharmtech.com) [[alchempharmtech.com](https://alchempharmtech.com)]
- 4. 38233-47-5|2,3,4-Trifluoro-5-methoxybenzoic acid|BLD Pharm [[bldpharm.com](https://bldpharm.com)]
- 5. [synquestlabs.com](https://synquestlabs.com) [[synquestlabs.com](https://synquestlabs.com)]
- 6. 2,4,5-Trifluoro-3-methoxybenzoic acid | C<sub>8</sub>H<sub>5</sub>F<sub>3</sub>O<sub>3</sub> | CID 2733970 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 7. 2,4,5-Trifluoro-3-methoxybenzoic acid 95 112811-65-1 [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 8. [chemimpex.com](https://chemimpex.com) [[chemimpex.com](https://chemimpex.com)]
- 9. [tcichemicals.com](https://tcichemicals.com) [[tcichemicals.com](https://tcichemicals.com)]
- 10. 4-FLUORO-3-METHOXYBENZOIC ACID synthesis - chemicalbook [[chemicalbook.com](https://chemicalbook.com)]
- To cite this document: BenchChem. [safety and handling of 2,3,4-Trifluoro-5-methoxybenzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b141532#safety-and-handling-of-2-3-4-trifluoro-5-methoxybenzoic-acid>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)